

"Basic green 4" applications in dyeing silk, leather, and paper

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Compound of Interest

Compound Name: Basic green 4

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Application Notes and Protocols for Basic Green 4 in Dyeing

Introduction

Basic Green 4, also known as Malachite Green, is a synthetic, water-soluble triarylmethane dye.[1][2] Historically, it has been a widely used colorant for a variety of materials including silk, leather, paper, wool, and cotton, often with the use of a mordant for the latter.[1][3][4][5] The dye is recognized for its intense, bright bluish-green hue and strong coloring power.[2][6][7] Its chemical structure features a cationic charge, which allows it to form bonds with anionic sites on the surface of substrates like protein fibers (silk, wool) and leather.[8] This document provides detailed application notes and protocols for the use of **Basic Green 4** in the dyeing of silk, leather, and paper, intended for a scientific audience.

Application Notes

Dyeing of Silk

Basic Green 4 is used for the direct dyeing of silk, a protein fiber.[3] The process relies on the ionic interaction between the cationic dye molecules and the anionic carboxyl groups present in the silk fibroin under appropriate pH conditions. The dye typically yields a vibrant green color on silk, though the fastness properties can vary.[9][10] For instance, while perspiration and ironing fastness are generally good, light fastness can be relatively poor.[2][10] The dyeing process is typically carried out in a weakly acidic bath to facilitate dye uptake.[7]

Dyeing of Leather

Basic Green 4 is utilized in the coloration of leather.^{[11][12][13]} The dyeing mechanism involves the penetration of the dye into the leather's fibrous structure, where it interacts with the collagen fibers. The process is suitable for natural, unfinished leathers.^{[14][15]} To ensure proper dye penetration and an even finish, the leather surface must be thoroughly cleaned and prepared to remove any existing finishes or oils.^[16] The application can be done using various methods, including brushing, spraying, or immersion.^[14] Following dyeing, a sealant is often applied to protect the surface and prevent color transfer.^{[14][15]}

Dyeing of Paper

In the paper industry, **Basic Green 4** is used for coloring paper and pulp.^{[6][12][17]} The dye is added to the paper pulp slurry, where it adsorbs onto the cellulose fibers. It is known for its high tinting power, bright color, and good transparency.^[6] The process is straightforward, typically involving the preparation of an aqueous dye solution that is then mixed with the paper pulp before sheet formation. The retention of the dye in the paper sheet is an important parameter in this application.

Quantitative Data Presentation

The performance of a dye is often evaluated by its fastness properties, which are graded on a standardized scale (typically 1 to 5, where 5 is the best). Below is a summary of the reported fastness data for **Basic Green 4** on silk and tannin-mordanted cotton.

Table 1: Colorfastness Properties of **Basic Green 4** on Silk

Fastness Test	Grade	References
Light Fastness	2-3	[2] [9] [10]
Perspiration (Fading)	3-5	[2] [9] [10]
Perspiration (Staining)	1-5	[2] [9] [10]
Soaping (40°C)	3	[2] [10]
Water/Flooding	4	[2] [10]
Rubbing (Dry)	4-5	[2] [10]
Rubbing (Wet)	3-4	[2] [10]
Ironing	4-5	[2] [10]
Acetic Acid Resistance	4	[2] [10]
Sulfuric Acid Resistance	2	[2] [9] [10]
Alkali Resistance	1	[2] [10]

Table 2: Colorfastness Properties of **Basic Green 4** on Tannin-Mordanted Cotton

Fastness Test	Grade	References
Sunlight Fastness	2	[9] [18]
Soaping (Fading)	3	[9] [18]
Soaping (Staining)	3-4	[9] [18]
Water Resistance	3-4	[9] [18]
Perspiration (Fading)	3-4	[9] [18]
Perspiration (Staining)	2-3	[9] [18]
Ironing	4-5	[9] [18]
Rubbing (Dry)	4	[9] [18]
Rubbing (Wet)	3-4	[9] [18]
Acetic Acid Resistance	4-5	[9] [18]
Sulfuric Acid Resistance	2	[9] [18]
Soda Ash Resistance	1	[9] [18]

Experimental Protocols

Protocol 1: Direct Dyeing of Silk Fabric

This protocol describes a standard laboratory procedure for the direct dyeing of silk with **Basic Green 4**.

Materials:

- **Basic Green 4** (Malachite Green) dye powder
- Silk fabric, pre-washed and scoured
- Distilled or deionized water
- Acetic acid (glacial)

- Beakers (400 mL or appropriate size)
- Heating plate with magnetic stirrer
- Glass stirring rod or forceps
- Graduated cylinders and weighing balance

Procedure:

- Dye Bath Preparation:
 - Weigh 0.1 g of **Basic Green 4** powder.[19]
 - In a 400 mL beaker, dissolve the dye in 200 mL of distilled water to achieve a 0.05% (w/v) solution.[19]
 - Adjust the pH of the dye bath to approximately 4.5 using acetic acid.[7] This creates a weakly acidic environment optimal for dyeing silk.
- Dyeing Process:
 - Introduce the pre-wetted silk fabric into the dye bath. Ensure the fabric is fully submerged.
 - Heat the dye bath to a boil while stirring gently.[19]
 - Maintain the silk in the boiling solution for 2-3 minutes, ensuring even exposure to the dye. [19]
- Rinsing and Drying:
 - Using forceps, carefully remove the dyed silk from the bath.
 - Rinse the fabric thoroughly under running cold water until the rinse water runs clear, removing any unfixed dye.[19]
 - Squeeze out excess water gently and hang the fabric to air dry away from direct sunlight.

Protocol 2: Surface Dyeing of Leather

This protocol outlines the steps for applying **Basic Green 4** to a natural vegetable-tanned leather surface.

Materials:

- **Basic Green 4** dye solution (alcohol or water-based)
- Natural vegetable-tanned leather piece
- Leather deglazer or cleaner[15][16]
- Disposable gloves, apron
- Wool daubers, sponge, or soft cloth[14]
- Leather sealant/finish (e.g., Resolene)[14][15]
- Clean, soft cloths for buffing

Procedure:

- Surface Preparation:
 - Work in a well-ventilated area and wear protective gloves.[20]
 - Thoroughly clean the leather surface with a leather deglazer to remove any oils, waxes, or dirt that could inhibit dye penetration.[14][16] Allow the leather to dry completely.
- Dye Application (Test):
 - Perform a spot test on a small, inconspicuous area or a scrap piece of the same leather to assess color uptake and the final shade.[14]
- First Coat Application:
 - Apply the **Basic Green 4** dye using a wool dauber or sponge. Use even, circular motions to apply a consistent base coat.[14][20] Avoid oversaturation to prevent blotching.[14]

- Allow the dye to dry completely.
- Subsequent Coats (Optional):
 - If a deeper color is desired, apply additional thin coats, allowing the leather to dry fully between each application.[\[14\]](#)[\[16\]](#)
- Finishing:
 - Once the final coat is completely dry, use a clean, soft cloth to buff the leather surface. This removes any excess dye pigment that has not penetrated the fibers.[\[14\]](#)[\[15\]](#)
 - Apply a light, even coat of a suitable leather sealant to protect the color and provide a water-resistant finish.[\[14\]](#)
 - Allow the sealant to dry completely before handling or using the leather item.[\[14\]](#)

Protocol 3: Laboratory-Scale Paper Pulp Dyeing

This protocol provides a general method for coloring paper pulp with **Basic Green 4**.

Materials:

- **Basic Green 4** dye
- Bleached or unbleached paper pulp slurry
- Distilled water
- Beakers and a larger container for mixing
- Stirring apparatus
- Papermaking mold and deckle

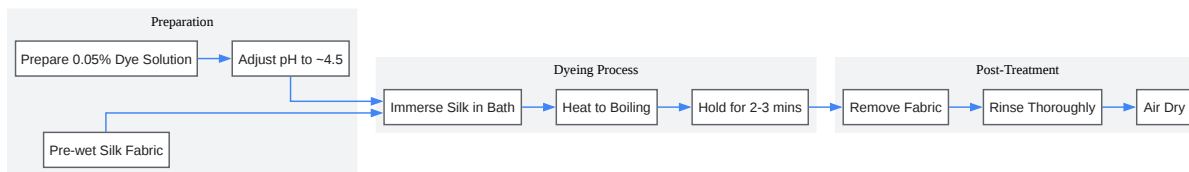
Procedure:

- Dye Solution Preparation:

- Prepare a stock solution of **Basic Green 4** by dissolving a known amount of dye powder in hot water. For example, create a 1% (w/v) stock solution.
- Pulp Preparation:
 - In a large container, dilute the paper pulp slurry with water to the desired consistency for sheet formation.
- Dyeing the Pulp:
 - While stirring the pulp slurry continuously, add a measured amount of the **Basic Green 4** stock solution. The amount will depend on the desired shade intensity.
 - Continue to stir for several minutes to ensure uniform distribution and adsorption of the dye onto the cellulose fibers.
- Sheet Formation and Drying:
 - Using a mold and deckle, form a sheet of paper from the dyed pulp slurry.
 - Couch the newly formed sheet onto a felt or absorbent surface.
 - Press the sheet to remove excess water and then allow it to air dry or use a heated press.

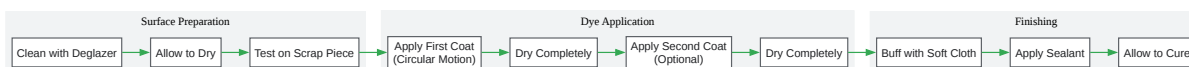
Visualizations

Below are diagrams created using the DOT language to illustrate the experimental workflows.



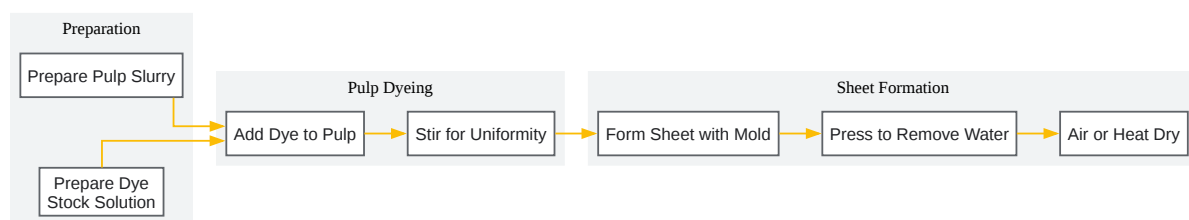
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Caption: Workflow for the direct dyeing of silk with **Basic Green 4**.



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Caption: Workflow for the surface dyeing of leather.



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